

O-Desethyl Resiquimod: An Analysis of Available Biological Activity Data

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Compound of Interest

Compound Name: *O-Desethyl Resiquimod*

Cat. No.: *B15294156*

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A comprehensive review of publicly available scientific literature and databases reveals a significant lack of information regarding the biological activity of **O-Desethyl Resiquimod**. Despite extensive searches for its mechanism of action, quantitative data, and specific experimental protocols, no direct studies on this specific derivative of Resiquimod could be identified. The only available reference to this compound is in the context of a deuterated and acetylated analog, "**O-Desethyl Resiquimod**-d6 O-Acetate," which is likely intended for use as an internal standard in analytical chemistry rather than for biological investigation.

This absence of data prevents the creation of an in-depth technical guide on the biological activity of **O-Desethyl Resiquimod** as originally requested.

However, substantial information is available for the parent compound, Resiquimod (R848), a well-characterized immune response modifier. For the benefit of researchers and drug development professionals interested in this class of molecules, we can provide a detailed overview of the biological activity of Resiquimod.

In-Depth Technical Guide: The Biological Activity of Resiquimod (R848)

Introduction

Resiquimod (R848) is a synthetic small molecule belonging to the imidazoquinoline family. It is a potent immune response modifier with well-documented antiviral and antitumor properties.[1]

Resiquimod is known to be a dual agonist for Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8), which are key pattern recognition receptors in the innate immune system.[2][3]

Mechanism of Action

Resiquimod's biological activity is primarily mediated through its activation of TLR7 and TLR8.[3][4] These receptors are located in the endosomes of various immune cells, including dendritic cells (DCs), macrophages, and B-lymphocytes.[5][6] Upon binding to TLR7 and TLR8, Resiquimod triggers a signaling cascade that is dependent on the adaptor protein MyD88.[5]

This signaling pathway culminates in the activation of key transcription factors, most notably nuclear factor-kappa B (NF- κ B) and interferon regulatory factors (IRFs).[5][6] The activation of these transcription factors leads to the production and secretion of a wide array of pro-inflammatory cytokines and type I interferons (IFN- α/β).[4][5]

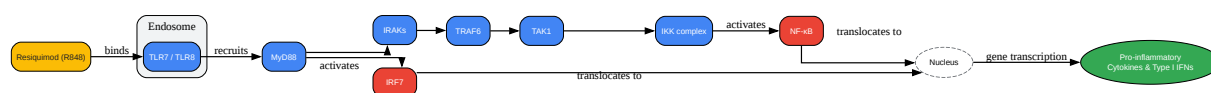
The key cytokines induced by Resiquimod include, but are not limited to:

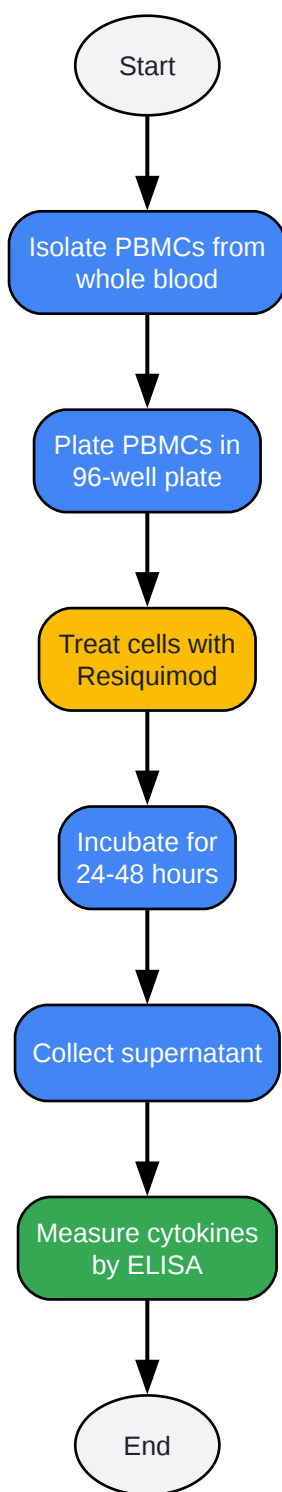
- Interferon-alpha (IFN- α)
- Tumor necrosis factor-alpha (TNF- α)
- Interleukin-6 (IL-6)
- Interleukin-12 (IL-12)

This cytokine profile promotes a Th1-polarized immune response, which is crucial for effective antiviral and antitumor immunity.[6]

Signaling Pathway

The signaling pathway initiated by Resiquimod binding to TLR7/8 can be visualized as follows:





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References

- 1. Resiquimod - Wikipedia [en.wikipedia.org]
- 2. The Toll-like receptor 7/8 agonist resiquimod greatly increases the immunostimulatory capacity of human acute myeloid leukemia cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Resiquimod (R848) | Agonist of TLR 7/8 receptors | CAS 144875-48-9 | antiviral and antitumour activity| TLR 7/8 agonist| R-848; S-28463; VML-600 |InvivoChem [invivochem.com]
- 5. invivogen.com [invivogen.com]
- 6. Resiquimod | C17H22N4O2 | CID 159603 - PubChem [pubchem.ncbi.nlm.nih.gov]
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